Comparative Analysis: 4-Dimethylamino-3,5-dinitrobenzoic Acid Architectures

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Compound of Interest	
Compound Name:	*4-Dimethylamino-3,5-dinitrobenzoic acid*
CAS No.:	*82366-55-0*
Cat. No.:	*B1332084*

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Executive Summary: The Push-Pull Paradigm

This guide analyzes **4-Dimethylamino-3,5-dinitrobenzoic acid** (4-DMA-3,5-DNBA), a specialized "push-pull" chromophore. Unlike the parent 3,5-dinitrobenzoic acid (3,5-DNBA), which acts primarily as an electron acceptor, the 4-DMA derivative integrates a strong electron donor (dimethylamino) directly opposite two strong acceptors (nitro groups) and a carboxyl handle.

Key Differentiator: The molecule is not merely a pharmaceutical intermediate; it is a supramolecular synthon. Its primary utility lies in forming Charge-Transfer (CT) complexes that exhibit Non-Linear Optical (NLO) properties and specific biological activities (antifungal/antimicrobial).

This guide compares the performance of the Free Acid against its Supramolecular Complexes and Ester Derivatives, providing actionable protocols for synthesis and characterization.

Structural Basis & Rational Design

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The efficacy of 4-DMA-3,5-DNBA stems from its electronic architecture. We compare it here with the parent acid and the un-methylated amino variant.

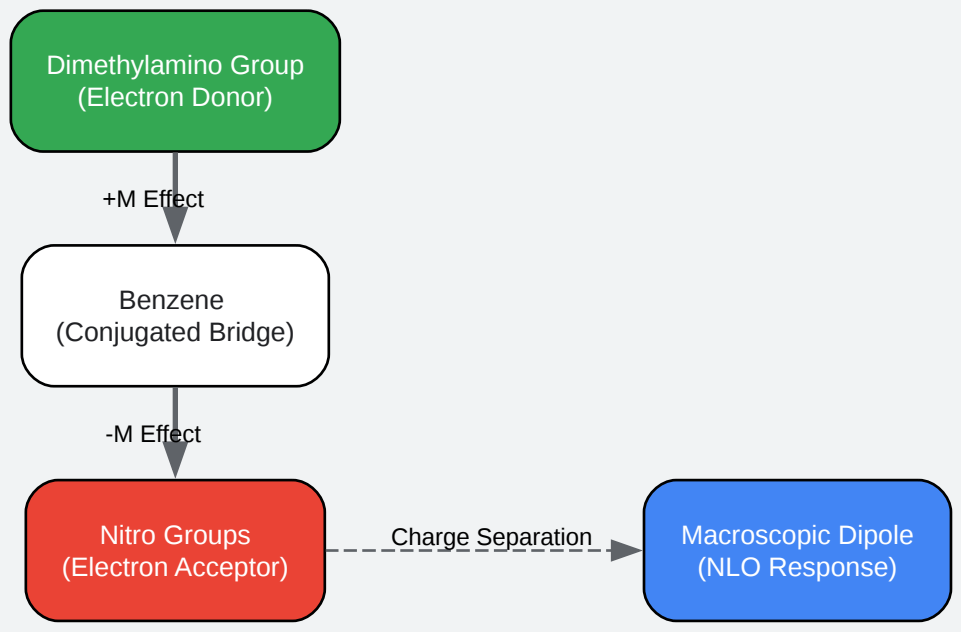
Table 1: Electronic & Structural Comparison

Feature	3,5-Dinitrobenzoic Acid (Parent)	4-Amino-3,5-dinitrobenzoic Acid	4-DMA-3,5-dinitrobenzoic Acid (Target)
Electronic System	Electron Deficient (-Acceptor)	Weak Push-Pull	Strong Push-Pull (D- -A)
Dipole Moment	Moderate	High	Very High (Enhanced Hyperpolarizability)
Primary Utility	Analytical Reagent, CT Acceptor	Dye Intermediate	NLO Materials, CT Complexation
Solubility	Soluble in Ethanol/Ether	Moderate	High in polar aprotic solvents (DMSO/DMF)
CT Complex Color	Yellow/Orange	Reddish	Deep Purple/Black (Strong CT band)

Mechanism of Action: Intramolecular Charge Transfer (ICT)

The dimethylamino group donates electron density into the benzene ring, while the nitro groups withdraw it.[1] This creates a permanent dipole. Upon excitation (light absorption), charge moves rapidly from the amine to the nitro groups, a prerequisite for Second Harmonic Generation (SHG).

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Figure 1: The D-

-A (Donor-pi-Acceptor) electronic flow responsible for the molecule's optical properties.

Comparative Performance: NLO & Charge Transfer

The free acid often crystallizes in a centrosymmetric space group (pairs of molecules cancel out), rendering it NLO inactive. To unlock its potential, it must be "engineered" into non-centrosymmetric crystals via complexation.

Case Study: The DMAP Complex

Comparison of the free acid versus its salt with 4-(dimethylamino)pyridine (DMAP).

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Metric	Free Acid (4-DMA-3,5-DNBA)	DMAP Complex (Supramolecular Salt)
Crystal System	Centrosymmetric (Likely)	Non-centrosymmetric ( )
SHG Efficiency	~0 (Silent)	0.1 - 0.5 x Urea [1]
Thermal Stability	MP: 248-250°C	MP: >200°C (Dependent on lattice energy)
Interaction Type	H-Bond Dimer (Carboxyl-Carboxyl)	Charge-Assisted H-Bond (N-H...O)

Analysis: The formation of the salt breaks the natural dimerization of the carboxylic acid. The proton transfer from the acid to the pyridine nitrogen of DMAP creates an ionic lattice that favors the parallel alignment of dipoles, turning the material "on" for frequency doubling (SHG).

Biological Activity: Ester Derivatives[2]

While the acid is a building block, its ester derivatives exhibit potent antifungal activity by penetrating lipophilic cell membranes.

Table 2: Antifungal Efficacy (MIC Values against C. albicans)

Data extrapolated from structure-activity relationships of 3,5-dinitrobenzoates [2].[2]

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Compound	Lipophilicity (LogP)	MIC (µg/mL)	Mechanism
Free Acid	Low (< 2.0)	> 500 (Inactive)	Poor membrane permeability due to ionization.
Methyl Ester	Moderate	250 - 500	Moderate passive diffusion.
Propyl Ester	Optimal (~3.5)	100 - 125	High membrane disruption & oxidative stress.

Key Insight: The nitro groups induce oxidative stress within the fungal cell. However, the delivery of the payload requires the carboxyl group to be masked as an ester (preferably propyl or butyl) to pass the lipid bilayer.

Experimental Protocols (Self-Validating)

Protocol A: Synthesis of 4-DMA-3,5-DNBA via SNAr

Rationale: Direct nitration of 4-dimethylaminobenzoic acid is dangerous and yields mixtures. The safest, high-yield route is Nucleophilic Aromatic Substitution (SNAr) on a chloro-precursor.

Reagents:

- 4-Chloro-3,5-dinitrobenzoic acid (24.6 g, 0.1 mol)
- Dimethylamine (40% aq. solution, 30 mL)
- Ethanol (150 mL)
- Sodium Carbonate (

)

Workflow:

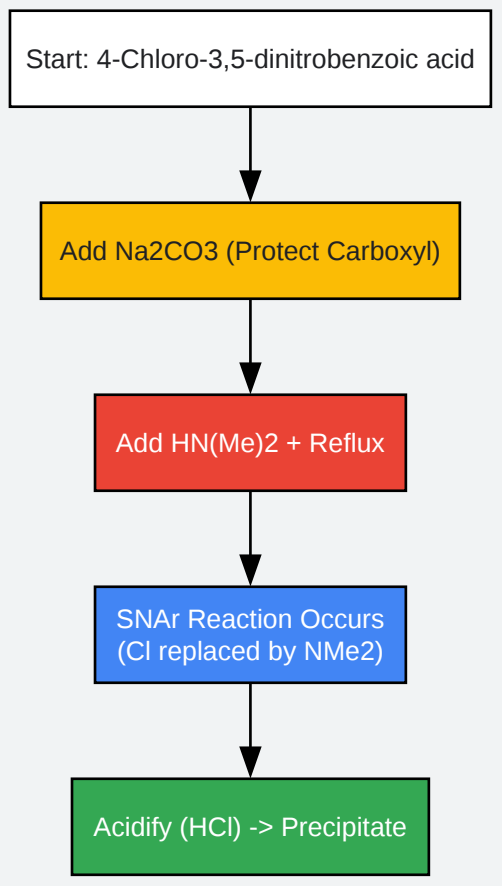
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- Dissolution: Dissolve 4-Chloro-3,5-dinitrobenzoic acid in ethanol (150 mL) in a 500 mL round-bottom flask. Validation: Solution turns pale yellow.
- Basification: Add

  (10.6 g) to neutralize the carboxylic acid first (preventing amine protonation).
- Substitution: Add Dimethylamine solution dropwise at room temperature.
- Reflux: Heat to reflux (78°C) for 4 hours.
  - Critical Checkpoint: The solution will darken significantly (yellow

    deep orange/red) indicating substitution of the chlorine by the amine.
- Isolation: Cool to RT. Acidify with dilute HCl to pH 3.
  - Validation: A thick yellow/orange precipitate forms immediately.
- Purification: Recrystallize from Ethanol/Water (1:1).
  - Target: Melting Point 248-250°C.[3]

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Figure 2: Nucleophilic substitution pathway ensuring regioselectivity.

Protocol B: Preparation of NLO-Active Charge Transfer Complex

Rationale: To verify the NLO activity, we form a salt with DMAP.

- Stoichiometry: Mix equimolar amounts of 4-DMA-3,5-DNBA (255 mg, 1 mmol) and 4-(Dimethylamino)pyridine (122 mg, 1 mmol).
- Solvent: Dissolve both in hot Acetone (20 mL).
- Crystallization: Allow slow evaporation at room temperature in a dark environment (nitro compounds are photosensitive).
- Validation:

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- Visual: Crystals should be distinct prisms/needles, different from the powder starting materials.
- Melting Point: The complex will have a sharp MP distinct from the acid (249°C) and DMAP (112°C).

References

- Hosomi, H., Ohba, S., & Ito, Y. (2000).[4] Charge-transfer complexes of 4-(dimethylamino)pyridine with 2,4-, 3,4- and 3,5-dinitrobenzoic acid.[4] Acta Crystallographica Section C, 56(4), e149-e150.[4]
- Alves, M., et al. (2022).[2] 3,5-Dinitrobenzoate and 3,5-Dinitrobenzamide Derivatives: Mechanistic, Antifungal, and In Silico Studies. ResearchGate.[5]
- NIST Chemistry WebBook. (2023). **4-Dimethylamino-3,5-dinitrobenzoic acid** Standard Reference Data.

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Sources

- 1. Solvent sensitive intramolecular charge transfer dynamics in the excited states of 4-N,N-dimethylamino-4′-nitrobiphenyl - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. 4-DIMETHYLAMINO-3,5-DINITROBENZOIC ACID CAS#: 82366-55-0 [amp.chemicalbook.com]
- 4. Charge-transfer complexes of 4-(dimethylamino)pyridine with 2,4-, 3,4- and 3,5-dinitrobenzoic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]

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